

Essential Safety and Logistical Guide for Handling Methyl 2-Methylpropanoate

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Compound of Interest

Compound Name: 2-Methylpropanoate

Cat. No.: B1197409

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Chemical Synonym(s): Methyl Isobutyrate, Isobutyric acid methyl ester

This guide provides essential safety protocols and logistical procedures for the handling and disposal of Methyl **2-Methylpropanoate** (CAS No. 547-63-7). Adherence to these guidelines is critical for ensuring the safety of laboratory personnel and maintaining regulatory compliance.

Hazard Summary

Methyl **2-Methylpropanoate** is a highly flammable liquid and vapor that can cause irritation to the eyes, skin, and respiratory tract.^{[1][2]} It is crucial to handle this chemical in a well-ventilated area and take precautionary measures against static discharge.^{[1][3]}

Personal Protective Equipment (PPE) Requirements

All personnel handling Methyl **2-Methylpropanoate** must use the appropriate personal protective equipment. The following table summarizes the required PPE.

PPE Category	Item	Specifications
Eye and Face Protection	Safety Goggles	Must conform to EN 166 (EU) or OSHA 29 CFR 1910.133 (US) standards.[1][4][5]
Face Shield	Recommended when there is a risk of splashing.[2]	
Hand Protection	Chemical-Resistant Gloves	Nitrile rubber gloves are recommended. Always inspect gloves for integrity before use.[2]
Body Protection	Laboratory Coat	A flame-retardant lab coat should be worn and kept fastened.
Protective Clothing	A complete suit protecting against chemicals may be necessary for larger-scale operations to prevent skin exposure.[1][2]	
Respiratory Protection	Respirator	A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if exposure limits are exceeded or if irritation is experienced.[1][2]

Operational Plan: Handling Procedures

1. Pre-Handling Safety Checks:

- Ventilation: Ensure the work area is well-ventilated, such as in a chemical fume hood.[1][3]
- Safety Equipment: Confirm that a safety shower and an eyewash station are readily accessible and operational.[4]

- Spill Kit: Have a spill kit rated for flammable liquids readily available.
- Container Inspection: Before handling, inspect the chemical container for any signs of damage or leaks.

2. Handling the Chemical:

- Grounding: Ground and bond containers when transferring the material to prevent static discharge.[\[1\]](#)[\[3\]](#)
- Tools: Use non-sparking tools for all operations.[\[3\]](#)
- Dispensing: Pour slowly and carefully to minimize splashing.
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[\[1\]](#)[\[3\]](#)

3. Post-Handling Procedures:

- Decontamination: Thoroughly wash hands and any exposed skin with soap and water after handling.
- Cleaning: Clean the work area and any equipment used.
- Storage: Return the chemical to its designated storage location, ensuring the container is tightly sealed.[\[3\]](#) Store in a cool, dry, and well-ventilated area away from incompatible substances.[\[1\]](#)[\[3\]](#)

Disposal Plan

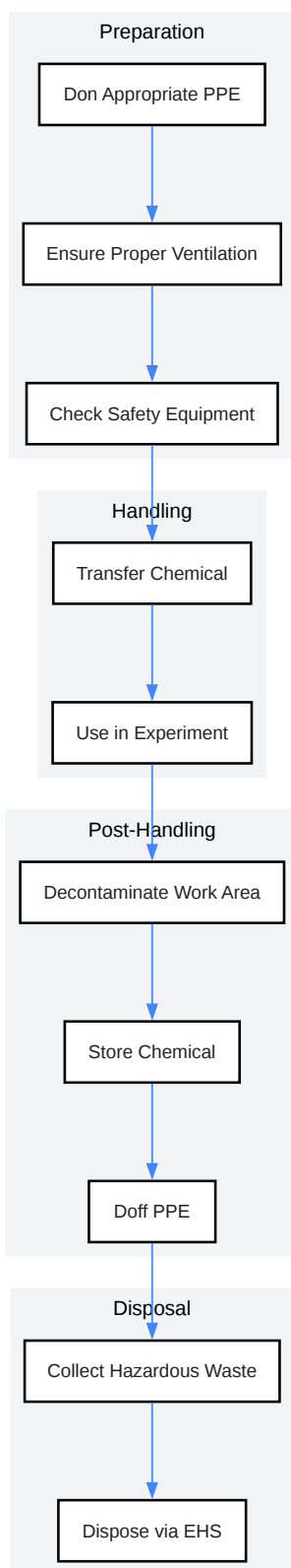
All waste containing Methyl **2-Methylpropanoate** must be treated as hazardous waste.

- Waste Collection: Collect waste in a designated, properly labeled, and sealed container.
- Compatibility: Do not mix with other incompatible wastes.
- Disposal: Dispose of the contents and container in accordance with all local, regional, and national regulations. Contact your institution's environmental health and safety department

for specific disposal procedures.^[3] Contaminated PPE should also be disposed of as hazardous waste.

Emergency Procedures

- Skin Contact: Immediately remove contaminated clothing and flush the affected skin with plenty of water for at least 15 minutes. Seek medical attention if irritation persists.^[1]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.^[1]
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.^[1]
- Fire: Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam to extinguish a fire. Do not use a solid stream of water, as it may spread the fire.^[2]



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Caption: Workflow for handling Methyl **2-Methylpropanoate**.

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